

Application Notes and Protocols: 3'-Methylbiphenyl-3-carboxylic acid as a Pharmaceutical Intermediate

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Compound of Interest

Compound Name: 3'-Methylbiphenyl-3-carboxylic acid

Cat. No.: B118000

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Introduction

3'-Methylbiphenyl-3-carboxylic acid (CAS No. 158619-46-6) is a biphenyl carboxylic acid derivative that serves as a valuable intermediate in the synthesis of complex organic molecules for the pharmaceutical industry.^{[1][2][3][4]} Its structural motif is prevalent in a class of drugs known as angiotensin II receptor blockers (ARBs), or "sartans," which are widely prescribed for the treatment of hypertension and related cardiovascular conditions. While the specific end-product pharmaceuticals derived from **3'-Methylbiphenyl-3-carboxylic acid** are not extensively disclosed in publicly available literature, its chemical structure strongly suggests its utility as a key building block for analogues of existing drugs or novel therapeutic agents targeting the renin-angiotensin system.

This document provides detailed application notes on the synthesis of **3'-Methylbiphenyl-3-carboxylic acid** and general protocols relevant to its use as a pharmaceutical intermediate.

Physicochemical Properties

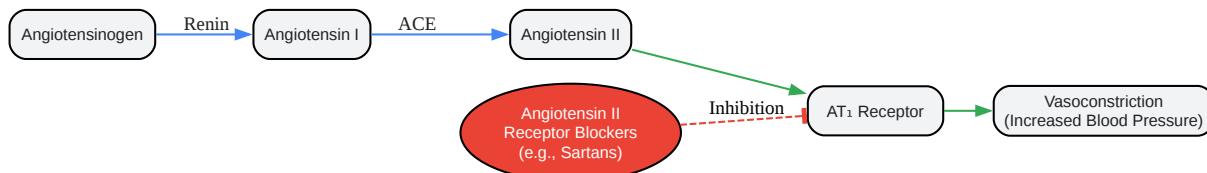
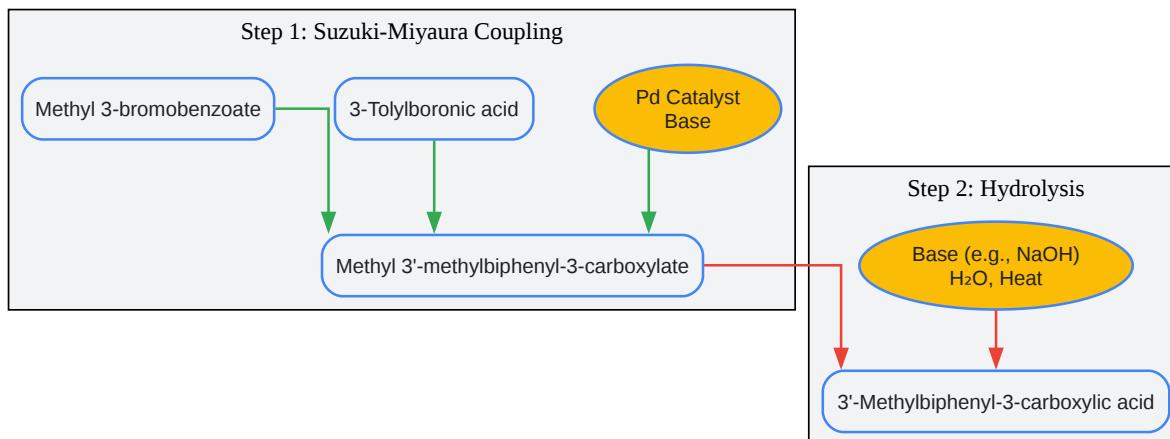
Property	Value	Reference
CAS Number	158619-46-6	[1] [2] [3]
Molecular Formula	C ₁₄ H ₁₂ O ₂	[3]
Molecular Weight	212.24 g/mol	[3]
Appearance	Pale brown solid	[3]
Solubility	Slightly soluble in water	[1] [2]
Storage	Room Temperature, Sealed in dry conditions	[3]

Synthetic Application: Preparation of 3'-Methylbiphenyl-3-carboxylic acid

The primary application of this intermediate is in multi-step syntheses of pharmacologically active molecules. The synthesis of **3'-Methylbiphenyl-3-carboxylic acid** itself is a critical first step. A common and efficient method for its preparation involves a Suzuki-Miyaura cross-coupling reaction followed by hydrolysis.[\[5\]](#)

Synthetic Scheme

The two-step synthesis involves the palladium-catalyzed cross-coupling of methyl 3-bromobenzoate with 3-tolylboronic acid to form methyl 3'-methylbiphenyl-3-carboxylate, which is subsequently hydrolyzed to yield the final product.



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